

# Basic Properties and Fastness of Acid Brown 425

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## Compound Focus: Acid Brown 425

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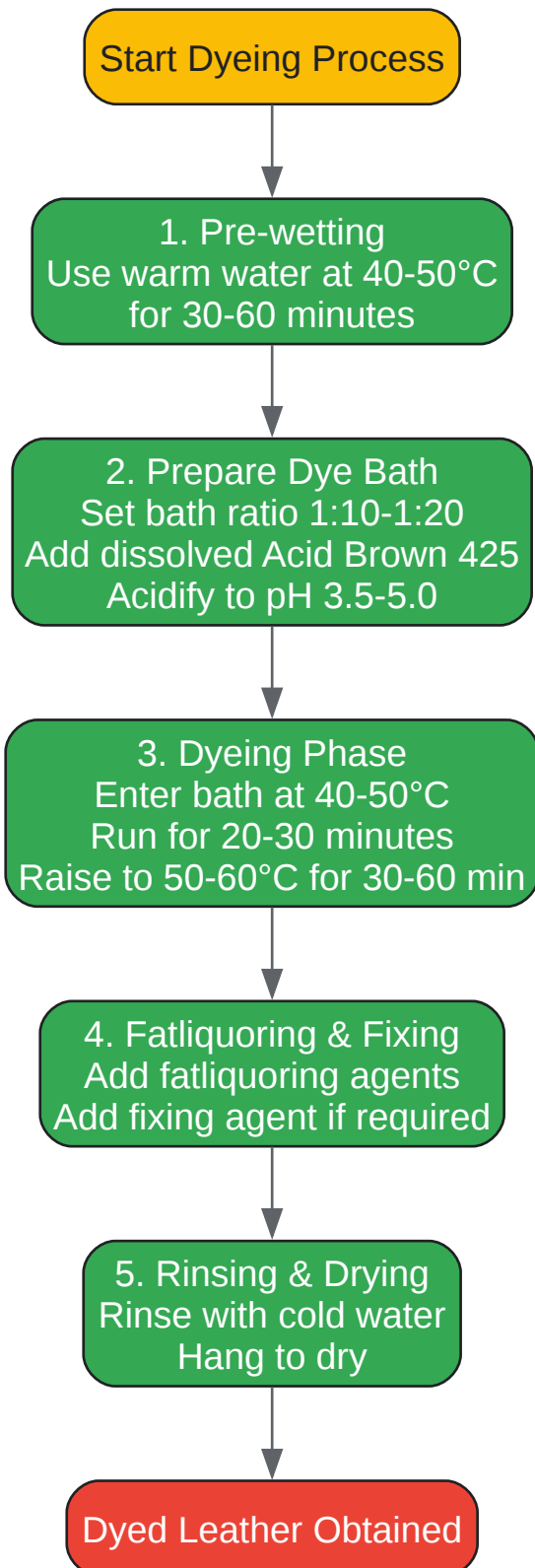
The following table summarizes the core information available for **Acid Brown 425**.

Property	Description / Value
Chemical Name	Acid Brown 425 [1]
Common Name	Acid Havana Brown 2RLX [2]
Recommended Applications	Aniline leather (shoe uppers, upholstery, garments) [1]; Wool, nylon, silk, paper, ink [1]
Light Fastness	3-4 (on leather, dark shade) [2]
Perspiration Fastness	Alkaline: 3 (wool), 3 (cotton); Acidic: 3 (wool), 3 (cotton) [2]
Drycleaning Fastness	3 [2]
Migration Fastness (PVC)	3-4 [2]
Solubility	50 g/L (in water) [2]

## Proposed General Dyeing Protocol for Leather

Based on the application information for **Acid Brown 425** and general mechanisms for acid dyes on leather, the following workflow and detailed protocol can be constructed [3] [4]. Note that specific parameters like dye concentration and pH should be optimized for your specific leather type and desired shade.

The diagram below outlines the general workflow for dyeing leather with **Acid Brown 425**.



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**Detailed Methodology:**

- **Pre-wetting:** Immerse the leather in warm water (40-50°C) for 30-60 minutes. This ensures the leather hydrates evenly, which is critical for uniform dye uptake. The leather should be thoroughly and uniformly wetted out before proceeding [4].
- **Dye Bath Preparation:**
  - Use a dye bath with a **liquor ratio of 1:10 to 1:20** (leather weight to water volume).
  - Add the pre-dissolved **Acid Brown 425** dye. The specific concentration will depend on the desired shade depth and must be determined experimentally.
  - Acidify the bath using **formic acid** or **acetic acid** to achieve a pH between **3.5 and 5.0**. This acidic condition is essential for the dye to fix onto the leather fibers [3] [4].
- **Dyeing Process:**
  - Enter the pre-wetted leather into the dye bath at a starting temperature of **40-50°C**.
  - Run the drum for 20-30 minutes to allow the dye to penetrate evenly.
  - Gradually increase the temperature to **50-60°C** over the next 30-60 minutes. Maintaining this temperature allows the dye to fully exhaust onto the leather.
- **Fatliquoring and Fixing:**
  - After the color has achieved the desired exhaustion, fatliquoring agents can be added to the same bath to lubricate the leather fibers.
  - The use of a fixing agent at this stage can be considered to improve wet fastness properties.
- **Rinsing and Drying:**
  - Once the process is complete, rinse the leather thoroughly with cold water to remove any unfixed dye from the surface.
  - The leather is then set aside for drying under ambient conditions or as per standard post-dyeing procedures [4].

## Optimization and Experimental Design

For researchers aiming to optimize the dyeing process precisely, the following table summarizes key variable interactions and suggests a structured approach, informed by response surface methodologies used in similar dyeing optimization studies [5] [6] [7].

Factor	Influence & Interaction	Optimization Approach
Dye Concentration	Primary effect on color depth and fastness.	Use Central Composite Design (CCD) to model the relationship between dye uptake and concentration.

Factor	Influence & Interaction	Optimization Approach
pH	Critical for dye fixation; lower pH increases exhaustion but may affect levelness.	A pH range of 3.5-5.0 is typical for acid dyes on leather.
Temperature	Affects dye migration and penetration rate; higher temperatures increase diffusion.	Optimize temperature (typically 50-60°C) to balance levelness and exhaustion.
Electrolytes	Can act as retarding agents to promote level dyeing.	The addition of salts like sodium sulfate may be explored to control the dyeing rate.

## Key Characteristics & Research Insights

- Persistence in Effluents:** A study on photodegradation found that **Acid Brown 425** was the most persistent dye in a mixture compared to Acid Red 97 and Acid Orange 61, suggesting it may require more robust treatment processes in wastewater [5].
- Dyeing Mechanism:** As an acid dye, **Acid Brown 425** is applied in an acidic bath. The mechanism involves the formation of ionic bonds between the anionic sulfonic acid groups in the dye and the cationic sites on the leather fibers (protonated amino groups), supplemented by hydrogen bonding and van der Waals forces [4].

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## References

- (id:11406591) Product details - View Acid ... Brown 425 Acid Brown 425 [vianachem.en.ec21.com]
- Marksun Dyes [marksundy.com]
- Dynamic Industries Ltd [dynaind.com]
- Mechanism, Dyeing & Fastness Properties of Parameters Acid Dyes [textilelearner.net]

5. Modelling of the simultaneous photodegradation of Acid Red 97, Acid ... [pubmed.ncbi.nlm.nih.gov]

6. of Optimization of cotton standardized samples... dyeing parameters

[fashionandtextiles.springeropen.com]

7. Response surface methodology approach for dyeing ... process [springerprofessional.de]

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